

Application Notes and Protocols: Preparation of Dimethyl Adipate-d4 Stock Solutions

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Compound of Interest

Compound Name: *Dimethyl adipate-d4*

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Introduction

Dimethyl adipate-d4 (DMA-d4) is the deuterium-labeled form of Dimethyl adipate, an aliphatic dicarboxylate compound.^{[1][2]} It is commonly used as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS and as a tracer in metabolic studies.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of DMA-d4 stock solutions for research applications.

Data Presentation: Properties and Storage

A summary of the physical properties, solubility, and recommended storage conditions for **Dimethyl adipate-d4** is provided below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ D ₄ O ₄	[1]
Molecular Weight	178.22 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Solubility in DMSO	200 mg/mL (1122.21 mM). Note: Ultrasonic agitation is recommended. The use of newly opened, anhydrous DMSO is crucial as hygroscopic DMSO can negatively impact solubility.	[1]
Solubility in other solvents	Soluble in alcohol, ether, and acetic acid.	[3]
Storage (Pure Form)	-20°C for up to 3 years; 4°C for up to 2 years.	[1]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. It is highly recommended to aliquot the solution after preparation to avoid repeated freeze-thaw cycles.	[1]

Experimental Protocol: Preparation of a 200 mg/mL Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Dimethyl adipate-d₄** in dimethyl sulfoxide (DMSO).

Materials:

- **Dimethyl adipate-d₄** (liquid)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade

- Calibrated analytical balance
- Calibrated positive displacement micropipettes
- Sterile, amber glass vial or polypropylene microcentrifuge tubes with screw caps
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Pre-Equilibration: Allow the vial of **Dimethyl adipate-d4** and the DMSO solvent to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing:
 - Place a sterile, empty vial on the analytical balance and tare the weight.
 - Carefully add the desired amount of **Dimethyl adipate-d4** liquid into the vial using a calibrated micropipette. For example, to prepare 1 mL of a 200 mg/mL solution, add 200 mg of DMA-d4.
 - Record the exact weight.
- Solvent Addition:
 - Based on the recorded weight, calculate the required volume of DMSO to achieve the target concentration of 200 mg/mL.
 - Calculation Example: If the weight of DMA-d4 is 200 mg, add 1.0 mL of DMSO.
 - Using a new calibrated micropipette, add the calculated volume of DMSO to the vial containing the DMA-d4.
- Dissolution:
 - Securely cap the vial.

- Vortex the mixture for approximately 30-60 seconds to ensure initial mixing.
- Place the vial in an ultrasonic water bath and sonicate until the solution is clear and all the compound is completely dissolved.[\[1\]](#) This step is crucial for achieving the maximum solubility.
- Aliquoting and Storage:
 - Once a homogenous solution is obtained, dispense small volumes (e.g., 20-100 μ L) into sterile, amber glass vials or polypropylene microcentrifuge tubes. This prevents degradation from repeated freeze-thaw cycles and light exposure.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage (up to 6 months), store the aliquots at -80°C . For short-term storage (up to 1 month), store at -20°C .[\[1\]](#)

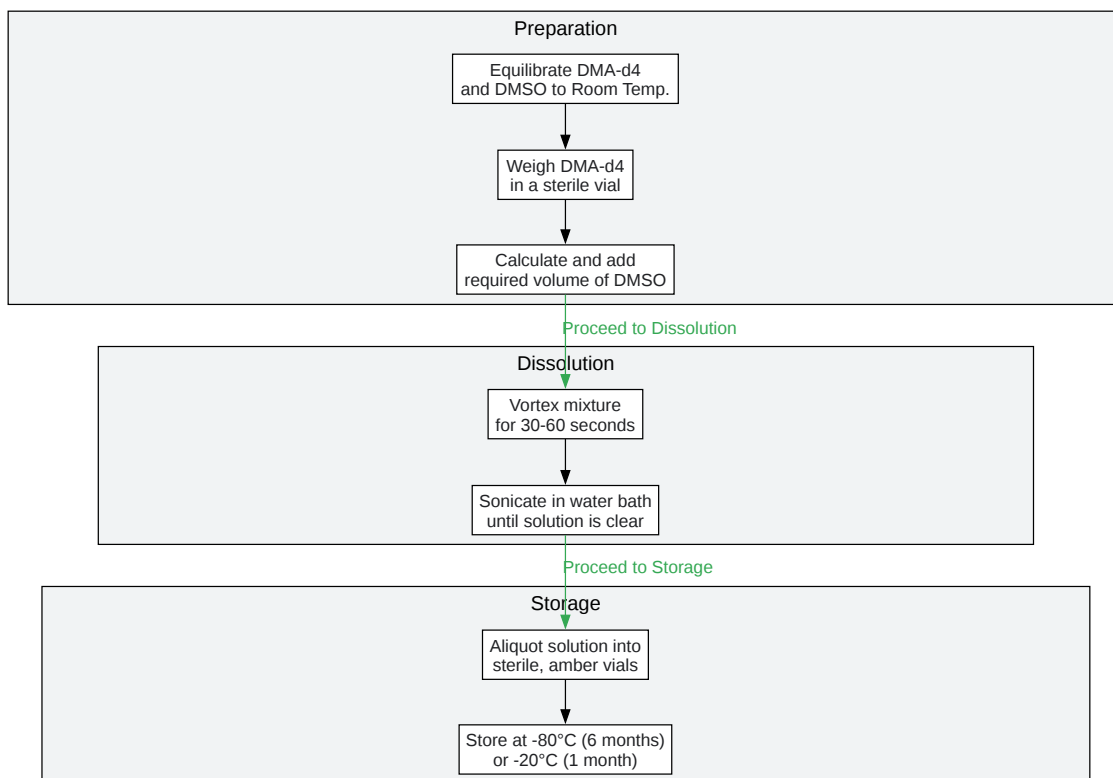
Safety Precautions:

- Always handle **Dimethyl adipate-d4** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[\[4\]](#)
- Avoid inhalation of vapors and direct contact with skin and eyes.[\[5\]](#) In case of accidental contact, wash skin immediately with soap and copious amounts of water and flush eyes with water for at least 15 minutes.[\[6\]](#)
- Dimethyl adipate is incompatible with strong oxidizing agents, acids, and bases.[\[7\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety and handling information before use.[\[4\]](#)[\[6\]](#)[\[8\]](#)

Mandatory Visualizations

Diagram 1: Experimental Workflow

Workflow for Dimethyl Adipate-d4 Stock Solution Preparation



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